

# "Brachynoside heptaacetate" molecular weight 946.9 g/mol

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## Compound of Interest

Compound Name: *Brachynoside heptaacetate*

Cat. No.: *B1180753*

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## Brachynoside Heptaacetate: A Technical Overview

Molecular Weight: 946.9 g/mol

### Abstract

**Brachynoside heptaacetate** is a phenylpropanoid glycoside with a molecular weight of 946.9 g/mol. This technical guide synthesizes the currently available information on **Brachynoside heptaacetate**, focusing on its chemical properties and putative biological activities. While detailed experimental data and specific signaling pathways for this compound are not extensively documented in publicly accessible scientific literature, this paper draws upon the broader context of its chemical class and plant origin to infer potential areas of scientific interest. This document is intended for researchers, scientists, and drug development professionals.

### Introduction

**Brachynoside heptaacetate** is a complex natural product isolated from plants of the *Clerodendrum* genus. Phenylpropanoid glycosides, the chemical class to which **Brachynoside heptaacetate** belongs, are known to exhibit a wide range of pharmacological activities. Extracts from the *Clerodendrum* genus, which are rich in such compounds, have been

traditionally used in various cultures for their medicinal properties, including the treatment of inflammation and other ailments.

## Chemical and Physical Properties

A summary of the known chemical and physical properties of **Brachynoside heptaacetate** is presented in Table 1.

Property	Value
Molecular Weight	946.9 g/mol
Chemical Formula	C <sub>45</sub> H <sub>54</sub> O <sub>22</sub>
Compound Type	Phenylpropanoid Glycoside
Source	Clerodendrum genus

## Potential Biological Activities

Direct experimental evidence for the biological activities of **Brachynoside heptaacetate** is limited. However, based on the known pharmacological profile of extracts from the Clerodendrum genus and related phenylpropanoid glycosides, the following activities are hypothesized:

- **Anti-inflammatory Activity:** Extracts from Clerodendrum species have demonstrated anti-inflammatory properties.<sup>[1][2]</sup> This suggests that **Brachynoside heptaacetate** may contribute to these effects, potentially through the modulation of inflammatory pathways.
- **Antioxidant Activity:** Another phenylpropanoid glycoside, trichotomoside, isolated from a Clerodendron species, has shown antioxidant and radical-scavenging effects. This raises the possibility that **Brachynoside heptaacetate** may possess similar antioxidant capabilities, which could be protective against cellular damage caused by reactive oxygen species.
- **Neuroprotective Effects:** The antioxidant properties of related compounds suggest a potential for neuroprotection, as oxidative stress is a key factor in neurodegenerative processes.

- **Anticancer Activity:** Various compounds isolated from the Clerodendrum genus have been investigated for their effects on cancer cell lines.[2] While no specific studies on **Brachynoside heptaacetate** have been identified, this remains a potential area for future research.

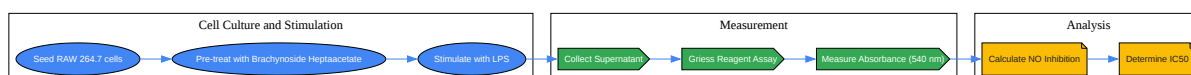
## Experimental Protocols (Hypothetical)

Due to the absence of specific published experimental data for **Brachynoside heptaacetate**, this section provides hypothetical, generalized protocols that researchers could adapt to investigate its potential biological activities.

### In Vitro Anti-inflammatory Assay (Nitric Oxide Inhibition)

This experiment would assess the ability of **Brachynoside heptaacetate** to inhibit the production of nitric oxide (NO), a key inflammatory mediator, in lipopolysaccharide (LPS)-stimulated macrophage cells (e.g., RAW 264.7).

Workflow:



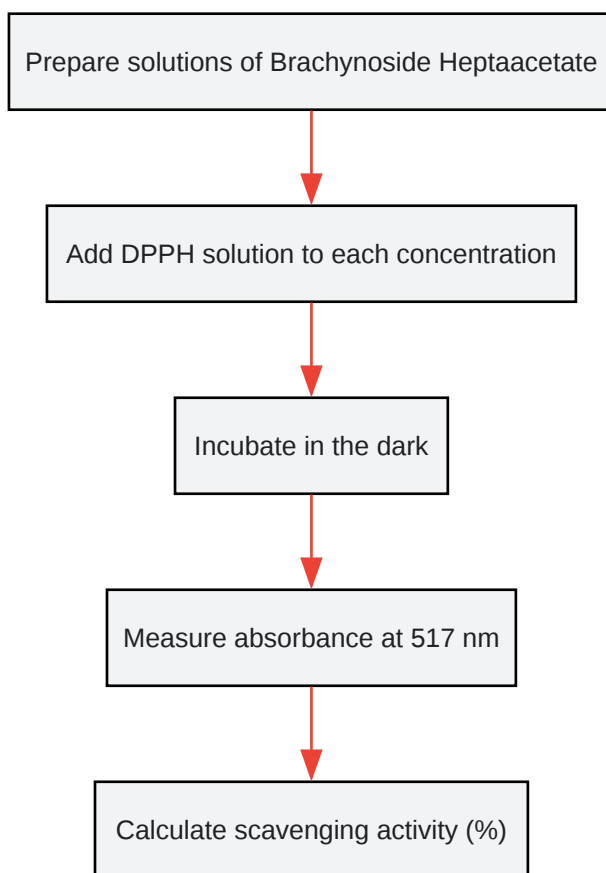
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Workflow for In Vitro Nitric Oxide Inhibition Assay.

### Antioxidant Activity Assay (DPPH Radical Scavenging)

This assay would measure the free radical scavenging capacity of **Brachynoside heptaacetate** using the stable radical 2,2-diphenyl-1-picrylhydrazyl (DPPH).

Workflow:



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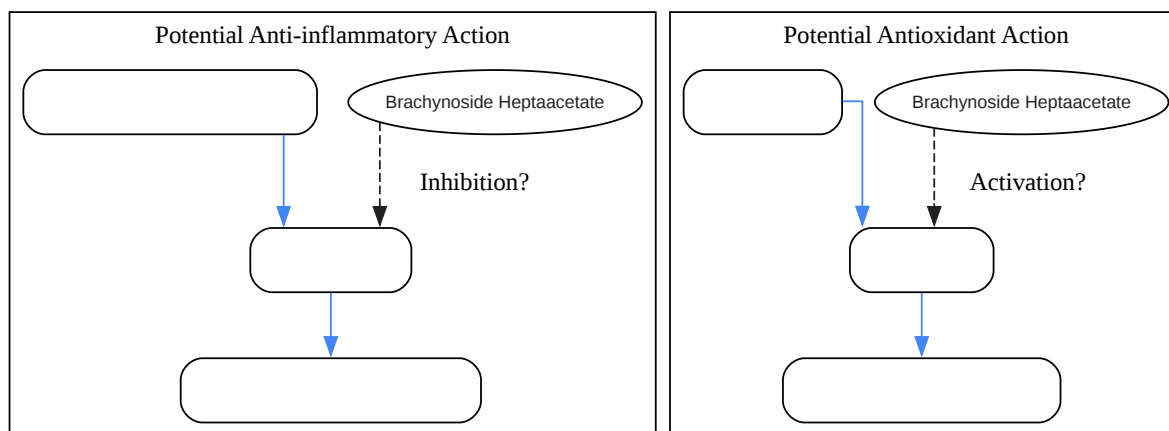
Workflow for DPPH Radical Scavenging Assay.

## Signaling Pathways (Speculative)

Given the lack of direct research, any discussion of signaling pathways modulated by **Brachynoside heptaacetate** is speculative. However, based on the activities of other natural products with similar proposed functions, potential pathways of interest could include:

- **NF-κB Signaling Pathway:** As a key regulator of inflammation, inhibition of the NF-κB pathway is a common mechanism for anti-inflammatory compounds. **Brachynoside heptaacetate** might interfere with the activation of this pathway, leading to a reduction in the expression of pro-inflammatory genes.
- **Nrf2 Signaling Pathway:** This pathway is a primary regulator of the cellular antioxidant response. If **Brachynoside heptaacetate** possesses antioxidant activity, it might act as an activator of Nrf2, leading to the upregulation of antioxidant enzymes.

Logical Relationship Diagram:



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Speculative Signaling Pathways for **Brachynoside Heptaacetate**.

## Conclusion and Future Directions

**Brachynoside heptaacetate** is a structurally interesting natural product with potential for biological activity, inferred from its chemical class and the ethnobotanical uses of its plant source. However, a significant gap exists in the scientific literature regarding its specific pharmacological properties and mechanisms of action. Future research should focus on isolating or synthesizing sufficient quantities of **Brachynoside heptaacetate** to perform comprehensive in vitro and in vivo studies. Such studies would be crucial to validate the hypothesized anti-inflammatory and antioxidant activities, identify the specific molecular targets and signaling pathways involved, and ultimately determine its potential as a therapeutic agent.

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## References

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- 2. Flavonoids from Clerodendrum genus and their biological activities [hrcak.srce.hr]
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